

Application Notes & Protocols: 2-Isopropyl-1H-indole in Advanced Materials Science

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Compound of Interest

Compound Name: **2-Isopropyl-1H-indole**

Cat. No.: **B102703**

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Abstract: This document provides a comprehensive technical guide on the application of **2-Isopropyl-1H-indole** and its derivatives in materials science. The unique electronic properties and synthetic versatility of the indole scaffold, modified by the 2-isopropyl group, make it a compelling building block for next-generation organic electronics and chemosensors. We will explore its synthesis, functionalization, and integration into high-performance materials, providing detailed, field-proven protocols for researchers, scientists, and professionals in drug development and materials engineering.

Introduction: The 2-Isopropyl-1H-indole Scaffold

2-Isopropyl-1H-indole is an aromatic heterocyclic organic compound. Its structure consists of a bicyclic system: a benzene ring fused to a nitrogen-containing pyrrole ring, with an isopropyl group substituted at the C2 position.^[1] This seemingly simple modification has significant implications for its use in materials science. The electron-rich indole core is an excellent platform for π - π stacking, a critical phenomenon for charge transport in organic semiconductors.^[2] The isopropyl group, however, introduces steric hindrance and alters the molecule's solubility and packing behavior, which can be strategically exploited to control the morphology and performance of thin films.

While extensively used as an intermediate in pharmaceuticals, its potential in materials science is now being actively explored.^[1] This guide focuses on harnessing its properties for applications in organic electronics and fluorescent sensing.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ N	PubChem[3]
Molecular Weight	159.23 g/mol	PubChem[3]
IUPAC Name	2-propan-2-yl-1H-indole	PubChem[3]
CAS Number	17790-93-1	PubChem[3]
XLogP3	3.3	PubChem[3]

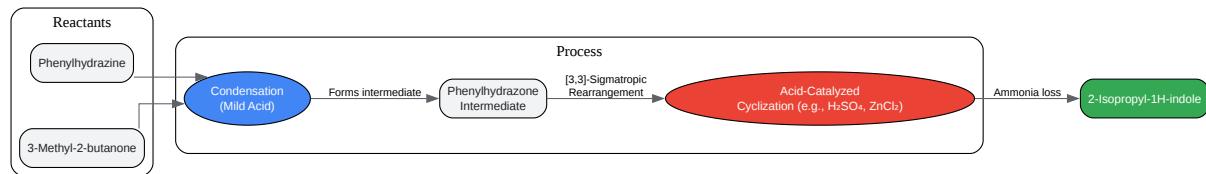
Synthesis and Functionalization Strategies

The utility of **2-Isopropyl-1H-indole** in materials science is predicated on its ability to be functionalized and incorporated into larger, more complex molecular architectures. The C3 position of the indole ring is particularly reactive towards electrophilic substitution, providing a key handle for modification.[1]

Core Synthesis: Fischer Indole Synthesis

The Fischer indole synthesis remains a fundamental and widely used method for preparing the **2-isopropyl-1H-indole** core.[1] This acid-catalyzed reaction involves the cyclization of an arylhydrazone, which is itself formed from the condensation of phenylhydrazine and a suitable ketone.

Causality: The choice of 3-methyl-2-butanone (methyl isopropyl ketone) is critical as its structure directly yields the desired 2-isopropyl substitution on the indole ring. The acid catalyst facilitates the key[3][3]-sigmatropic rearrangement of the enehydrazine tautomer, which is the rate-determining step of the cyclization.



Perovskite Solar Cell (n-i-p)

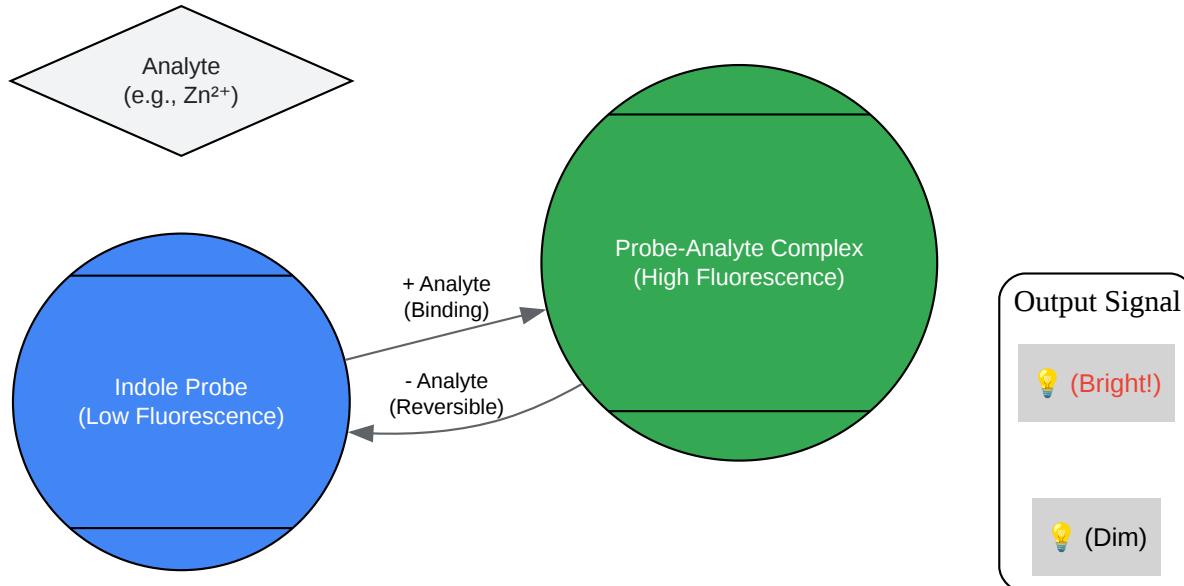
Transparent Conductive Oxide (TCO)
(e.g., FTO Glass)

Electron-Transport Layer (ETL)
(e.g., TiO₂)

Perovskite Absorber Layer
(e.g., MAPbI₃)

Hole-Transport Material (HTM)
(e.g., 2-Isopropyl-1H-indole derivative)

Top Electrode (e.g., Gold)



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Sources

- 1. Buy 2-Isopropyl-1H-indole | 17790-93-1 [smolecule.com]
- 2. nbino.com [nbino.com]
- 3. 2-Isopropyl-1H-indole | C11H13N | CID 87307 - PubChem [pubchem.ncbi.nlm.nih.gov]
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